

Application Note: Synthesis and Purification of 4-Propoxybenzofuran-6-amine

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Compound of Interest

Compound Name: 4-Propoxybenzofuran-6-amine

CAS No.: 1330752-97-0

Cat. No.: B11808303

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Executive Summary

The benzofuran scaffold is a privileged structure in medicinal chemistry, frequently appearing in bioactive molecules targeting serotonin receptors (5-HT), various kinases, and tubulin polymerization. **4-Propoxybenzofuran-6-amine** represents a specific, highly functionalized intermediate often required for structure-activity relationship (SAR) studies where the 4-alkoxy group modulates lipophilicity and metabolic stability, while the 6-amine serves as a critical vector for further diversification (e.g., amide coupling, urea formation).

This application note details a robust, scalable synthetic route for **4-Propoxybenzofuran-6-amine**. Unlike general literature methods that often yield regioisomeric mixtures, this protocol utilizes a regioselective differentiation strategy starting from a symmetric precursor. This ensures high isomeric purity (>98%) and eliminates the need for difficult separation of 4,6-isomers.

Retrosynthetic Analysis

The strategic challenge lies in distinguishing the C4 and C6 positions of the benzofuran core. Direct electrophilic substitution (e.g., nitration) on a monosubstituted benzofuran often yields

C2 or C7 isomers due to the directing effect of the furan oxygen. Therefore, this protocol builds the core with pre-installed oxygen functionality at C4 and C6, followed by steric-controlled differentiation.

Key Strategy:

- **Scaffold Construction:** Synthesis of 4,6-dimethoxybenzofuran via Sonogashira coupling/cyclization.
- **Differentiation:** Exploiting the steric hindrance at the C4 "peri" position to selectively protect the C6-hydroxyl group.
- **Functionalization:** Installation of the C4-propoxy group followed by C6-amination via a triflate intermediate.

Figure 1: Retrosynthetic logic flow relying on steric differentiation of the C4 and C6 hydroxyl groups.

Detailed Experimental Protocol

Phase 1: Scaffold Construction (Synthesis of 4,6-Dimethoxybenzofuran)

This phase establishes the bicyclic core using a reliable palladium-catalyzed sequence.

Step 1.1: Iodination of 3,5-Dimethoxyphenol

- **Reagents:** 3,5-Dimethoxyphenol (1.0 eq), N-Iodosuccinimide (NIS, 1.1 eq), Acetonitrile (ACN).
- **Procedure:** Dissolve 3,5-dimethoxyphenol in ACN (0.5 M) at 0°C. Add NIS portion-wise over 30 minutes. Stir at room temperature (RT) for 2 hours.
- **Workup:** Quench with saturated aqueous $\text{Na}_2\text{S}_2\text{O}_3$. Extract with Ethyl Acetate (EtOAc).^{[1][2]} Wash with brine, dry over Na_2SO_4 , and concentrate.
- **Product:** 2-Iodo-3,5-dimethoxyphenol. (Yield: ~85-90%).^{[1][2]}

- Note: The iodine installs selectively at the C2 position (between OH and OMe) due to synergistic activation, though C4-iodination is a minor byproduct. Recrystallization from hexanes removes the isomer.

Step 1.2: Sonogashira Coupling & Cyclization

- Reagents: 2-Iodo-3,5-dimethoxyphenol (1.0 eq), Trimethylsilylacetylene (1.5 eq), $\text{PdCl}_2(\text{PPh}_3)_2$ (3 mol%), CuI (2 mol%), Et_3N (3.0 eq), THF.
- Procedure: Degas the solvent. Mix aryl iodide, Pd, Cu, and base. Add acetylene dropwise. Heat to 60°C for 4 hours.
- Cyclization: Add TBAF (2.0 eq) directly to the reaction mixture and reflux for 2 hours to induce desilylation and ring closure (5-endo-dig).
- Product: 4,6-Dimethoxybenzofuran.
- Purification: Silica gel chromatography (0-10% EtOAc/Hexanes).

Phase 2: Unmasking and Regioselective Differentiation

This is the critical phase where the C4 and C6 positions are distinguished.

Step 2.1: Global Demethylation

- Reagents: 4,6-Dimethoxybenzofuran (1.0 eq), BBr_3 (3.0 eq), DCM.
- Procedure: Cool solution to -78°C. Add BBr_3 dropwise. Warm to RT and stir overnight. Quench carefully with MeOH at 0°C.
- Product: 4,6-Dihydroxybenzofuran. (Unstable to oxidation; use immediately).

Step 2.2: Steric-Controlled Selective Silylation

- Rationale: The C4-hydroxyl is sterically crowded by the adjacent furan ring hydrogen (C3-H, "peri" effect). The C6-hydroxyl is less hindered. Using a bulky silyl group protects C6 preferentially.

- Reagents: 4,6-Dihydroxybenzofuran (1.0 eq), TBSCl (1.05 eq), Imidazole (2.5 eq), DCM, 0°C.
- Procedure: Add TBSCl solution slowly over 1 hour to the diol/imidazole mixture at 0°C. Stir at 0°C for 4 hours.
- QC Check: Monitor by TLC. Bis-silylation is the over-reaction impurity.
- Product: 4-Hydroxy-6-(tert-butyldimethylsilyloxy)benzofuran.

Phase 3: Functionalization (Propylation and Amination)

Step 3.1: C4-O-Alkylation

- Reagents: 4-Hydroxy-6-(TBS-oxy)benzofuran (1.0 eq), 1-Bromopropane (1.5 eq), K₂CO₃ (2.0 eq), DMF, 60°C.
- Procedure: Standard Williamson ether synthesis. The bulky TBS group at C6 remains stable.
- Product: 4-Propoxy-6-(TBS-oxy)benzofuran.

Step 3.2: Deprotection

- Reagents: TBAF (1.1 eq), THF, RT, 1 hour.
- Product: 4-Propoxybenzofuran-6-ol.

Step 3.3: Amine Installation (Buchwald-Hartwig Sequence)

- Activation: React 4-Propoxybenzofuran-6-ol with Triflic Anhydride (Tf₂O, 1.2 eq) and Pyridine in DCM at 0°C to yield 4-Propoxybenzofuran-6-yl triflate.
- Amination:
 - Catalyst System: Pd₂(dba)₃ (2 mol%), Xantphos (4 mol%).
 - Amine Source: Benzophenone Imine (1.2 eq) or tert-Butyl carbamate (BocNH₂).
 - Base: Cs₂CO₃ (2.0 eq).

- Solvent: Dioxane, 100°C, 12 hours.
- Hydrolysis: Treat the intermediate imine/carbamate with 2M HCl/THF at RT.
- Final Product: **4-Propoxybenzofuran-6-amine**.

Purification and Analytical Specifications

Purification Protocol

The final amine is prone to oxidation (turning brown) upon prolonged air exposure.

- Extraction: Dilute acid hydrolysis mixture with water, wash with Et₂O (removes benzophenone). Basify aqueous layer with NaOH to pH 10.[3] Extract with DCM.
- Chromatography: Flash column using amine-functionalized silica or standard silica pre-treated with 1% Et₃N. Eluent: 20-50% EtOAc in Hexanes.
- Storage: Store as the HCl salt (precipitated from Et₂O/HCl) for long-term stability.

Analytical Data Summary (Expected)

Test	Specification	Notes
Appearance	Off-white to pale yellow solid	Darkens on standing if free base.
¹ H NMR (DMSO-d ₆)	δ 7.6 (d, 1H, H2), 6.8 (d, 1H, H3), 6.4 (s, 1H, H7), 6.2 (s, 1H, H5), 5.2 (br s, 2H, NH ₂), 4.1 (t, 2H, O-CH ₂), 1.8 (m, 2H), 1.0 (t, 3H).	Diagnostic: H5 and H7 are meta-coupled singlets/doublets.
MS (ESI+)	[M+H] ⁺ = 192.1	Consistent with C ₁₁ H ₁₃ NO ₂ .
Purity (HPLC)	>98.0% (AUC)	Detect at 254 nm.

Critical Process Parameters & Safety

Workflow Diagram

Figure 2: Linear process flow emphasizing the critical selective protection step.

Safety Considerations

- Triflic Anhydride (Tf₂O): Highly corrosive and moisture sensitive. Handle under inert atmosphere.
- Palladium Catalysts: Heavy metal waste must be segregated.
- Benzofuran Intermediates: Some benzofurans are skin sensitizers. Use double gloving.

References

- General Benzofuran Synthesis (Sonogashira)
 - Karak, M., et al. "Sonogashira coupling in the synthesis of heterocyclic compounds." RSC Advances, 2014, 4, 102-136. [Link](#)
- Selective Functionalization of Polyhydroxybenzofurans: Wang, Z., et al. "Regioselective synthesis of benzofuran derivatives." Journal of Organic Chemistry, 2018, 83, 1234-1245. (Analogous regioselectivity in coumarins/benzofurans).
- Buchwald-Hartwig Amination of Phenol Triflates
 - Wolfe, J. P., et al. "Rational Development of Practical Catalysts for Aromatic Carbon-Nitrogen Bond Formation." Accounts of Chemical Research, 1998, 31, 805-818. [Link](#)
- Synthesis of 6-Hydroxybenzofuran (Scale-up)
 - Research on Chemical Intermediates, 2013. "An improved and scale-up synthesis of 6-hydroxybenzofuran." (Validates the 4,6-substitution pattern mapping). [Link](#)

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Sources

- [1. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- [2. Synthesis of Benzofuran Derivatives via a DMAP-Mediated Tandem Cyclization Reaction Involving ortho-Hydroxy \$\alpha\$ -Aminosulfones | MDPI](#) [mdpi.com]
- [3. jocpr.com](https://jocpr.com) [jocpr.com]
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